

Safety and handling precautions for D,L-Venlafaxine-d11 Hydrochloride

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Compound of Interest

Compound Name: *D,L-Venlafaxine-d11
Hydrochloride (Major)*

Cat. No.: *B585770*

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An In-depth Technical Guide on the Safety and Handling of D,L-Venlafaxine-d11 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and handling precautions for D,L-Venlafaxine-d11 Hydrochloride (CAS Number: 1216539-56-8), a deuterated analog of Venlafaxine Hydrochloride.[1] The following sections detail the hazard classifications, physical and chemical properties, toxicological data, and recommended procedures for safe handling, storage, and disposal.

Hazard Identification and Classification

D,L-Venlafaxine-d11 Hydrochloride is classified as a hazardous substance. The primary health hazards are identified as follows:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Serious Eye Irritation: Causes serious eye irritation.[1]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child and may cause harm to breast-fed children.[1]
- Chronic Aquatic Toxicity: Harmful to aquatic life with long-lasting effects.[1]

GHS Hazard Pictograms:

- Health Hazard
- Exclamation Mark

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H319: Causes serious eye irritation.[1]
- H361-H362: Suspected of damaging fertility or the unborn child. May cause harm to breast-fed children.[1]
- H412: Harmful to aquatic life with long lasting effects.[1]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Name	D,L-Venlafaxine-d11 Hydrochloride	LGC Standards
CAS Number	1216539-56-8	[1]
Molecular Formula	C ₁₇ H ₁₇ D ₁₁ ClNO ₂	[1]
Molecular Weight	324.93 g/mol	[1]
Appearance	Off-White Solid	CymitQuimica
Solubility (non-deuterated)	572 mg/mL in water	ChemBK
Melting Point (non-deuterated)	215-217 °C	ChemBK

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50 (Oral, non-deuterated)	Rat (female)	Oral	350 mg/kg	DrugBank Online
LD50 (Oral, non-deuterated)	Rat (male)	Oral	700 mg/kg	DrugBank Online

Note: Specific toxicological data for the deuterated form (d11) is not readily available. The data presented is for the non-deuterated Venlafaxine Hydrochloride and should be used as an indicator of potential toxicity.

Experimental Protocols

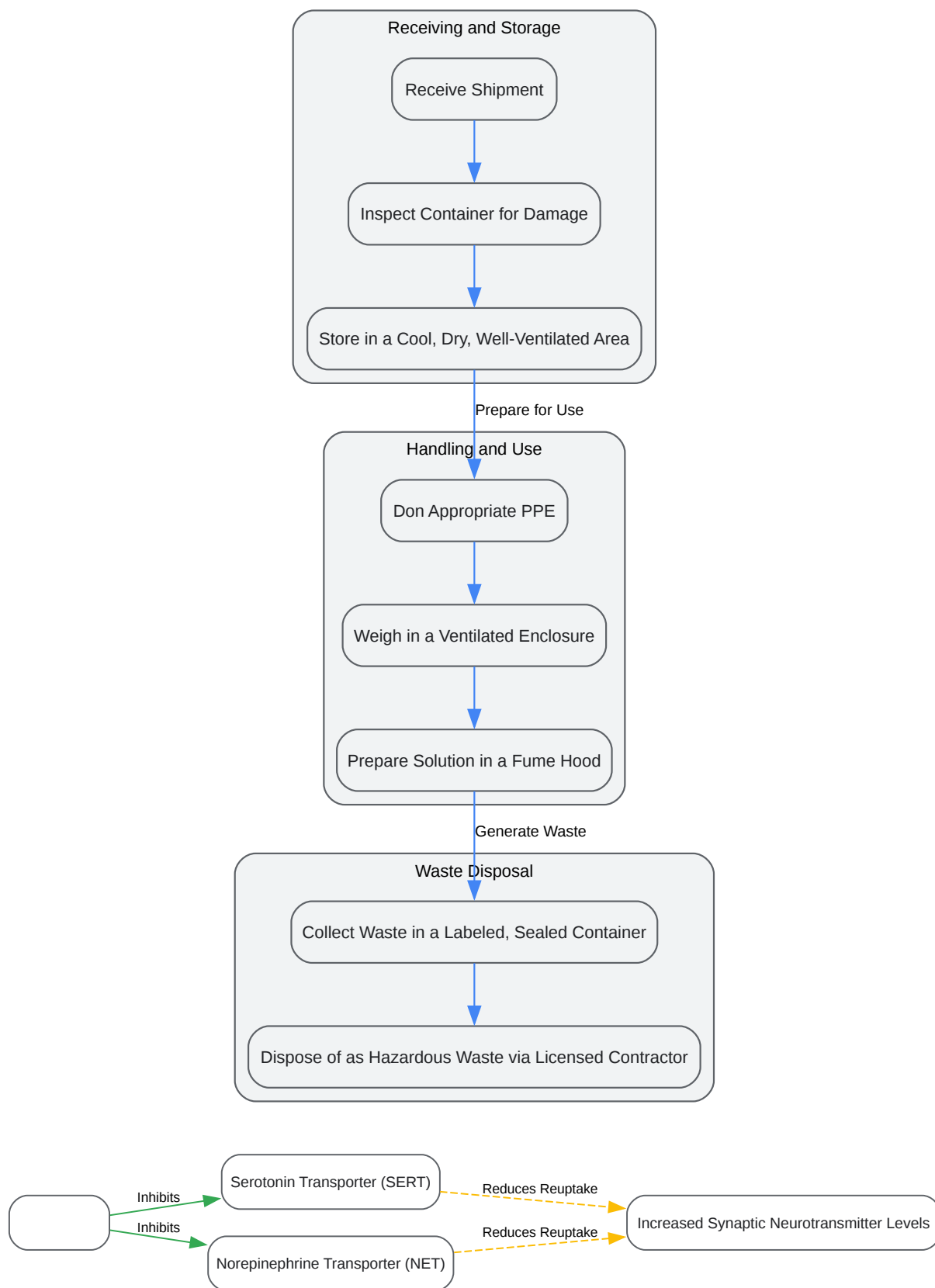
Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. Standard laboratory PPE is required:

- Eye Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).[\[2\]](#)
- Body Protection: A laboratory coat is mandatory. For larger quantities or where significant exposure is possible, impervious clothing should be worn.[\[2\]](#)
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, a suitable respirator should be used.[\[2\]](#)

Safe Handling Workflow

The following workflow outlines the key steps for the safe handling of D,L-Venlafaxine-d11 Hydrochloride from receipt to disposal.



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References

- 1. D,L-Venlafaxine-d11 Hydrochloride (Major) [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Venlafaxine Hydrochloride | C₁₇H₂₈ClNO₂ | CID 62923 - PubChem [pubchem.ncbi.nlm.nih.gov]
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